

In-Depth Technical Guide: 6-Methyloctan-3-ol (CAS: 40225-75-0)

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Compound of Interest

Compound Name: 6-Methyloctan-3-ol

CAS No.: 40225-75-0

Cat. No.: B14662420

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Introduction

6-Methyloctan-3-ol is a chiral secondary alcohol that has garnered interest primarily for its role as a semiochemical, specifically as a pheromone in various insect species. Its chemical structure and properties make it a subject of study in organic synthesis and chemical ecology. This technical guide provides a comprehensive overview of **6-Methyloctan-3-ol**, including its chemical and physical properties, synthesis methodologies, spectral data for characterization, and its known biological functions.

Chemical and Physical Properties

6-Methyloctan-3-ol is a nine-carbon branched-chain alcohol. Its fundamental properties are summarized in the table below.^{[1][2][3][4]}

Property	Value	Reference
CAS Number	40225-75-0	[3]
Molecular Formula	C ₉ H ₂₀ O	[1][3]
Molecular Weight	144.25 g/mol	[2][3]
IUPAC Name	6-methyloctan-3-ol	[4]
Canonical SMILES	CCC(C)CCC(CC)O	[1]
InChI Key	MFYHIHFYDULUQP- UHFFFAOYSA-N	[3]
Boiling Point	192.9 °C (estimate)	[1]
Density	0.8321 g/cm ³ (estimate)	[1]
XLogP3	3.1	[1][2]
Hydrogen Bond Donor Count	1	[1][2]
Hydrogen Bond Acceptor Count	1	[1][2]
Rotatable Bond Count	5	[1][2]

Synthesis

While specific, detailed experimental protocols for the synthesis of **6-Methyloctan-3-ol** are not readily available in public literature, a common and logical approach for the synthesis of such a secondary alcohol is through a Grignard reaction.

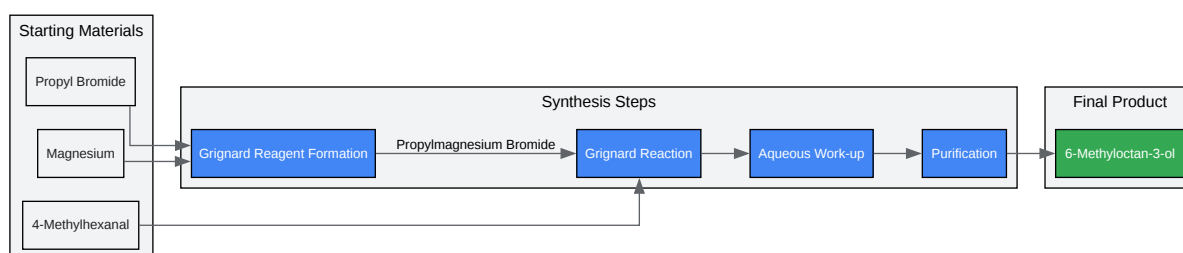
Proposed Synthesis Route: Grignard Reaction

A plausible synthetic route involves the reaction of a Grignard reagent with an appropriate aldehyde. For the synthesis of **6-methyloctan-3-ol**, this could involve the reaction of propylmagnesium bromide with 4-methylhexanal.

Reaction Scheme:

General Experimental Protocol (Hypothetical)

- **Preparation of Grignard Reagent:** In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, magnesium turnings are placed. A solution of 1-bromopropane in anhydrous diethyl ether is added dropwise to initiate the reaction. The mixture is stirred until the magnesium is consumed.
- **Grignard Reaction:** The solution of 4-methylhexanal in anhydrous diethyl ether is added dropwise to the freshly prepared Grignard reagent at 0 °C. The reaction mixture is then allowed to warm to room temperature and stirred for several hours.
- **Work-up:** The reaction is quenched by the slow addition of a saturated aqueous solution of ammonium chloride. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by fractional distillation or column chromatography to yield pure **6-methyloctan-3-ol**.



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Caption: Hypothetical workflow for the synthesis of **6-Methyloctan-3-ol**.

Spectral Data for Characterization

While actual spectra are not publicly available, the expected spectral characteristics can be predicted based on the structure of **6-Methyloctan-3-ol**.

¹H NMR Spectroscopy (Predicted)

The proton NMR spectrum of **6-Methyloctan-3-ol** would be expected to show distinct signals for the protons on the carbon bearing the hydroxyl group, the methyl protons, and the various methylene protons in the alkyl chain. The chemical shifts would be influenced by the electronegativity of the oxygen atom and the branching of the carbon chain.

¹³C NMR Spectroscopy (Predicted)

The carbon NMR spectrum would display nine distinct signals corresponding to the nine carbon atoms in the molecule. The carbon attached to the hydroxyl group would appear in the downfield region (typically 60-80 ppm).

Mass Spectrometry (Predicted)

The mass spectrum of **6-Methyloctan-3-ol** would likely show a weak or absent molecular ion peak at m/z 144. Common fragmentation patterns for alcohols include the loss of water ($M-18$) and alpha-cleavage, leading to fragments from the loss of alkyl groups adjacent to the hydroxyl-bearing carbon.

Infrared (IR) Spectroscopy (Predicted)

The IR spectrum would be characterized by a broad absorption band in the region of 3200-3600 cm^{-1} corresponding to the O-H stretching vibration of the alcohol. Strong C-H stretching vibrations would be observed in the 2850-3000 cm^{-1} region.

Biological Activity: Pheromonal Function

6-Methyloctan-3-ol is known to function as a pheromone in several species of ants, particularly within the genus *Myrmica*.^[5] Pheromones are chemical signals that trigger a natural, innate behavioral response in another member of the same species.

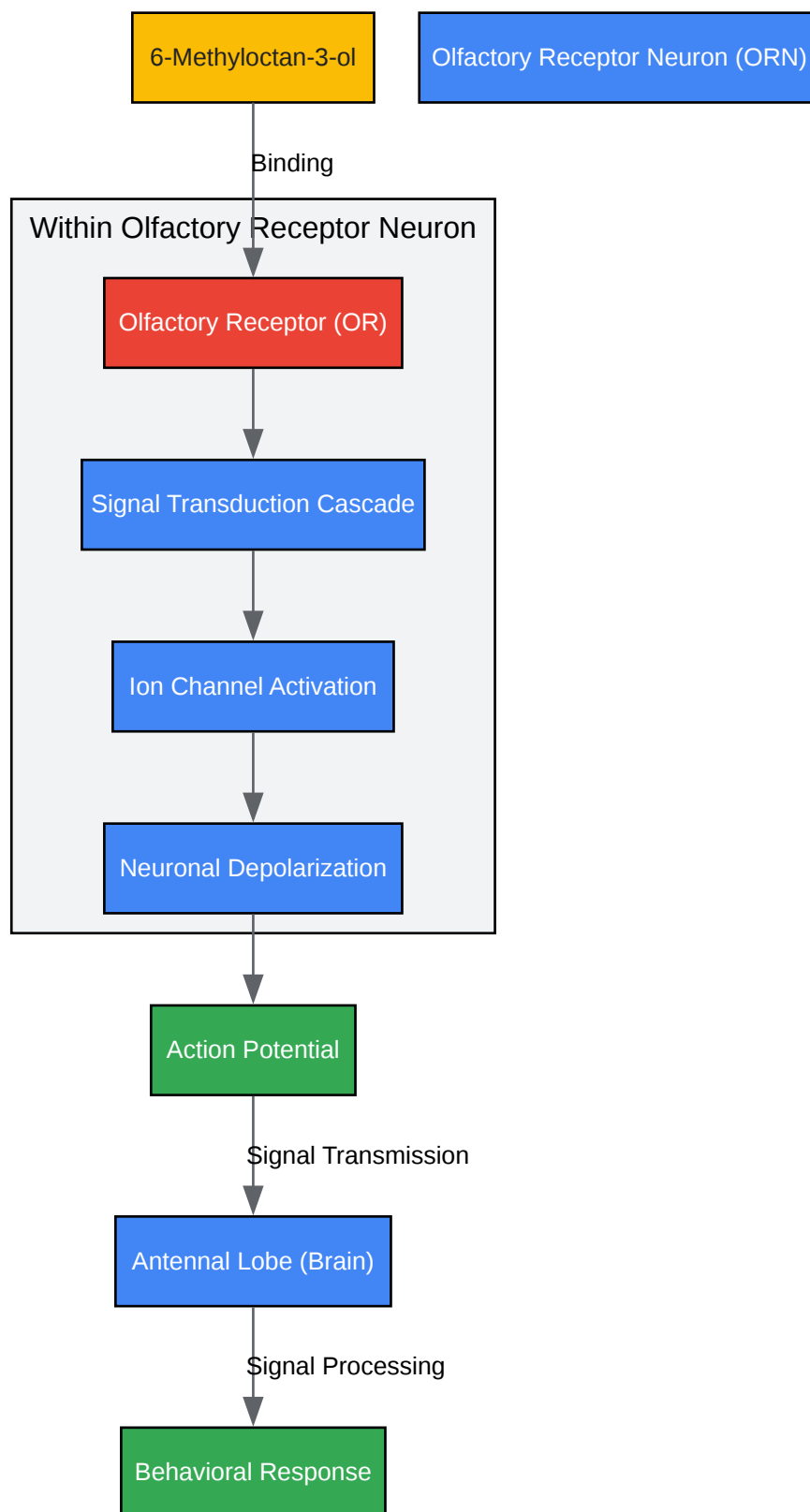
Role in Myrmica Ants

In *Myrmica* ants, Dufour's gland secretions, which can contain **6-Methyloctan-3-ol**, are used for various communication purposes, including trail marking and recognition.[5] The specific behavioral responses elicited by **6-Methyloctan-3-ol** can vary between species and even between different social contexts within a colony.

Pheromone Perception and Signaling

The perception of pheromones like **6-Methyloctan-3-ol** occurs in the antennae of the insect, where specialized olfactory receptor neurons (ORNs) are housed. These neurons express olfactory receptors (ORs) that bind to specific odorant molecules.

The binding of **6-Methyloctan-3-ol** to its specific OR would initiate a signal transduction cascade within the ORN. This typically involves the opening of ion channels, leading to depolarization of the neuron and the generation of an action potential. This signal is then transmitted to the antennal lobe of the insect's brain, where it is processed, leading to a specific behavioral output.



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Caption: Generalized pheromone signaling pathway.

Applications and Future Directions

The primary application of **6-Methyloctan-3-ol** is in the field of chemical ecology, particularly in studying the communication systems of ants. Understanding the role of this and other pheromones can lead to the development of novel and species-specific pest management strategies.

To date, there is no publicly available information to suggest that **6-Methyloctan-3-ol** has been investigated for applications in drug development. Its biological activity appears to be highly specific to insect olfactory systems.

Future research could focus on:

- The enantioselective synthesis of the different stereoisomers of **6-Methyloctan-3-ol** to determine which enantiomer is biologically active.
- The identification and characterization of the specific olfactory receptors that bind to **6-Methyloctan-3-ol** in *Myrmica* and other insect species.
- Elucidation of the complete downstream signaling pathways activated by this pheromone.

Safety and Handling

Based on available safety data sheets for similar aliphatic alcohols, **6-Methyloctan-3-ol** should be handled with appropriate personal protective equipment, including safety glasses, gloves, and a lab coat. It should be used in a well-ventilated area. It is expected to be a flammable liquid.

Conclusion

6-Methyloctan-3-ol is a fascinating molecule with a defined role in the intricate world of insect chemical communication. While much of its chemical and physical properties are understood, further research is needed to fully elucidate its biological mechanism of action and to explore its potential applications. The methodologies and data presented in this guide provide a foundation for researchers and scientists working with this compound.

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